

Application Notes and Protocols for Osteocalcin (7-19) (human) ELISA Kit

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Compound of Interest

Compound Name: Osteocalcin (7-19) (human)

CAS No.: 120944-72-1

Cat. No.: B056462

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol and validation data for a representative enzyme-linked immunosorbent assay (ELISA) kit for the quantitative measurement of the human Osteocalcin (7-19) fragment. This document also outlines the key signaling pathways associated with Osteocalcin.

Introduction

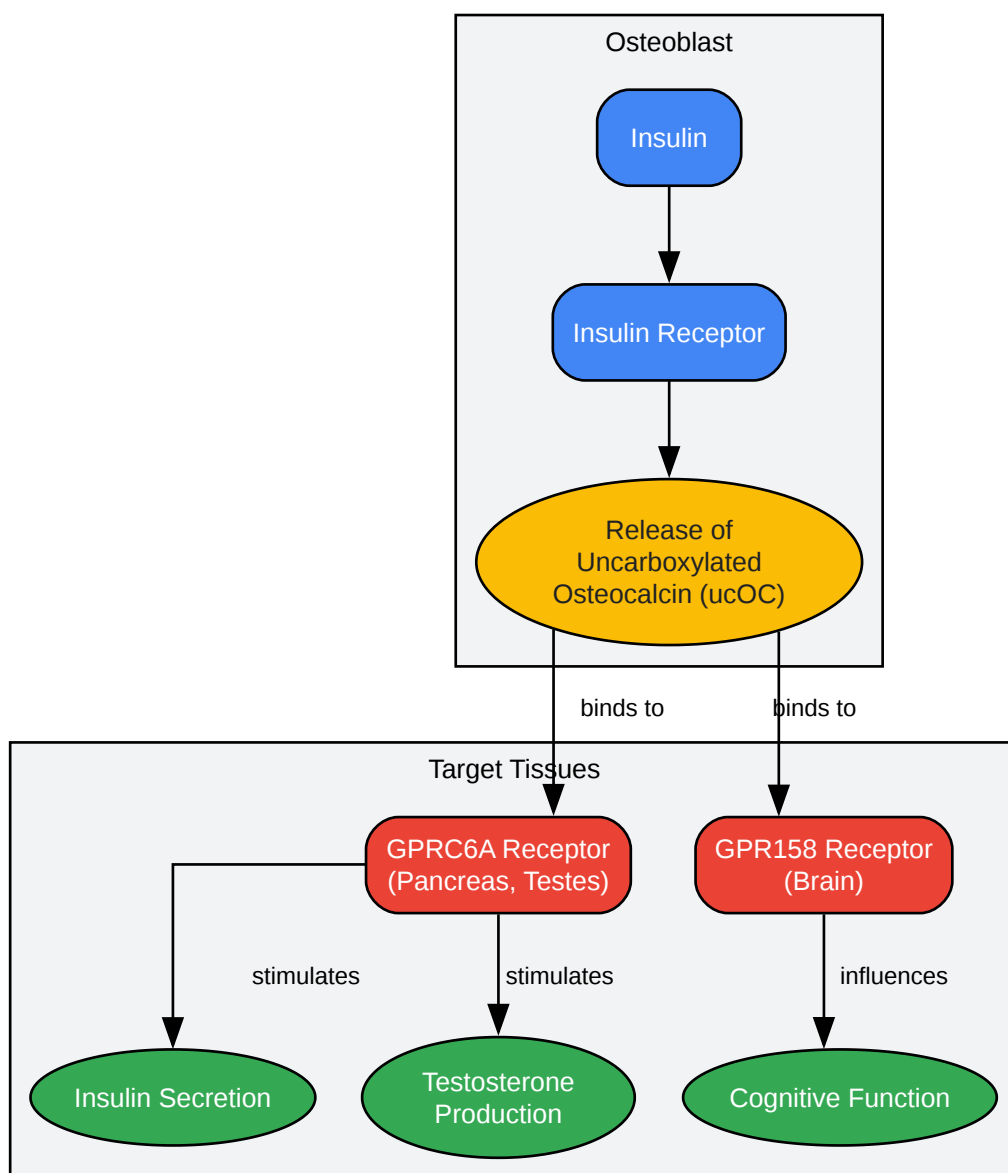
Osteocalcin, a vitamin K-dependent protein synthesized by osteoblasts, is a key marker of bone formation. The circulating levels of intact Osteocalcin and its fragments, such as the N-terminal fragment (7-19), can provide valuable insights into bone metabolism and have been associated with various physiological and pathological conditions. The **Osteocalcin (7-19) (human)** ELISA kit is a sensitive immunoassay for the quantitative determination of this specific fragment in human serum, plasma, and cell culture supernatants.

Principle of the Assay

This assay is based on the sandwich ELISA principle. A microtiter plate is pre-coated with a capture antibody specific for a region of human Osteocalcin. Standards and samples are added to the wells, and any Osteocalcin (7-19) present is bound by the immobilized antibody. Subsequently, a biotinylated detection antibody, which recognizes the 7-19 amino acid sequence of human Osteocalcin, is added. Following a wash step, streptavidin conjugated to horseradish peroxidase (HRP) is added. After another wash, a substrate solution is added to the wells, and color develops in proportion to the amount of Osteocalcin (7-19) bound. The reaction is then stopped, and the absorbance is measured at 450 nm. The concentration of Osteocalcin (7-19) in the samples is determined by comparing the optical density of the samples to the standard curve.

Osteocalcin Signaling Pathway

Uncarboxylated Osteocalcin functions as a hormone, regulating various metabolic processes through its interaction with specific G protein-coupled receptors, primarily GPRC6A and GPR158.



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Figure 1: Overview of the Osteocalcin endocrine signaling pathway.

The binding of uncarboxylated Osteocalcin to GPRC6A activates downstream signaling cascades, including the Gq-PLC-IP3-Ca²⁺ and Gs-adenylyl cyclase-cAMP-PKA-MEK-ERK pathways, leading to increased insulin secretion and testosterone production. In the brain, Osteocalcin interacts with GPR158, influencing cognitive processes through a Gαq-IP3 signaling pathway.

Experimental Protocol

Materials Required

- Microplate reader capable of measuring absorbance at 450 nm
- Pipettes and pipette tips
- Deionized or distilled water
- Wash buffer concentrate
- Substrate solution
- Stop solution
- Assay diluent
- Lyophilized Osteocalcin (7-19) standard
- Pre-coated 96-well microplate
- Biotinylated detection antibody (anti-human Osteocalcin 7-19)
- Streptavidin-HRP

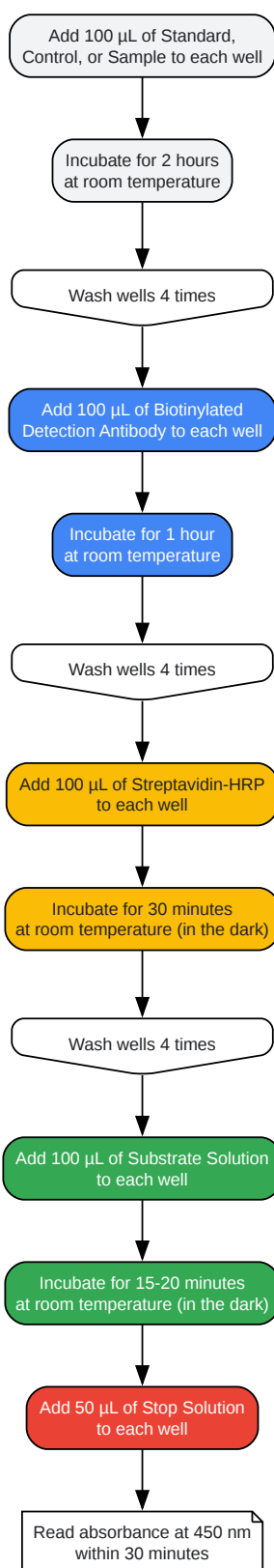
Sample Collection and Storage

- Serum: Use a serum separator tube and allow samples to clot for 30 minutes at room temperature before centrifugation for 15 minutes at 1000 x g. Remove serum and assay immediately or aliquot and store samples at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
- Plasma: Collect plasma using EDTA or heparin as an anticoagulant. Centrifuge for 15 minutes at 1000 x g within 30 minutes of collection. Assay immediately or aliquot and store samples at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
- Cell Culture Supernatants: Remove particulates by centrifugation and assay immediately or aliquot and store samples at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Reagent Preparation

- Wash Buffer: Dilute the wash buffer concentrate to 1X with deionized or distilled water.
- Standard: Reconstitute the lyophilized Osteocalcin (7-19) standard with the provided standard diluent to create a stock solution. Prepare a dilution series of the standard according to the kit instructions.
- Biotinylated Detection Antibody: Dilute the biotinylated detection antibody to the working concentration in assay diluent.
- Streptavidin-HRP: Dilute the Streptavidin-HRP to the working concentration in assay diluent.

Assay Procedure



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